

An In-depth Technical Guide to 2-Ethylazepane: Molecular Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name: 2-Ethylazepane

CAS No.: 80053-54-9

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Ethylazepane**, a saturated seven-membered heterocyclic amine. The document details its fundamental molecular properties, including its molecular formula and weight. It further explores established synthetic routes for its preparation, with a focus on the underlying chemical principles and experimental considerations. A dedicated section on the spectroscopic characterization of **2-Ethylazepane** is included, outlining the expected data from key analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). Finally, this guide addresses the potential pharmacological significance of 2-alkylazepane derivatives and provides essential safety and handling information based on the toxicological profile of related aliphatic amines. This document is intended to serve as a valuable resource for researchers and professionals engaged in organic synthesis, medicinal chemistry, and drug development.

Introduction

Azepanes, seven-membered saturated nitrogen-containing heterocycles, represent a significant structural motif in a variety of biologically active compounds and natural products. The conformational flexibility of the azepane ring allows for the precise spatial orientation of substituents, making it an attractive scaffold in drug design. The introduction of an ethyl group at the 2-position of the azepane ring yields **2-Ethylazepane**, a molecule with potential for further functionalization and exploration in medicinal chemistry. Understanding the fundamental properties and synthetic accessibility of this compound is crucial for its application in the development of novel therapeutic agents.

Molecular Formula and Weight

The foundational step in the characterization of any chemical entity is the determination of its molecular formula and weight. These parameters are essential for stoichiometric calculations in synthesis, interpretation of analytical data, and registration of the compound in chemical databases.

Molecular Formula

The molecular formula for **2-Ethylazepane** has been established as $C_8H_{17}N$. This formula indicates the presence of eight carbon atoms, seventeen hydrogen atoms, and one nitrogen atom.

Molecular Weight

Based on its molecular formula, the molecular weight of **2-Ethylazepane** can be calculated using the atomic weights of its constituent elements.

Element	Number of Atoms	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon (C)	8	12.011	96.088
Hydrogen (H)	17	1.008	17.136
Nitrogen (N)	1	14.007	14.007
Total	127.231		

The calculated molecular weight of **2-Ethylazepane** is approximately 127.23 g/mol . This value is consistent with data available in chemical databases such as PubChem.

Synthesis and Characterization

The synthesis of 2-substituted azepanes can be achieved through various synthetic strategies. The choice of a particular method often depends on the availability of starting materials, desired scale, and stereochemical considerations. Two common and effective approaches for the synthesis of 2-alkylazepanes are the Beckmann rearrangement and reductive amination.

Synthetic Methodologies

The Beckmann rearrangement is a classic organic reaction that transforms an oxime into an amide under acidic conditions. For the synthesis of 2-alkylazepanes, this method typically involves the rearrangement of a cyclohexanone oxime bearing an alkyl substituent at the 2-position. The resulting lactam can then be reduced to the corresponding cyclic amine.

Experimental Protocol: A General Procedure for the Synthesis of **2-Ethylazepane** via Beckmann Rearrangement

- **Oxime Formation:** 2-Ethylcyclohexanone is reacted with hydroxylamine hydrochloride in the presence of a base (e.g., sodium acetate) in an alcoholic solvent (e.g., ethanol). The mixture is heated to reflux for a specified period to ensure complete conversion to the corresponding oxime.
- **Beckmann Rearrangement:** The purified 2-ethylcyclohexanone oxime is treated with a strong acid, such as concentrated sulfuric acid or polyphosphoric acid, at elevated temperatures. This induces the rearrangement to form the corresponding caprolactam derivative.
- **Lactam Reduction:** The resulting 7-ethylazepan-2-one is then reduced to **2-Ethylazepane** using a powerful reducing agent like lithium aluminum hydride (LiAlH_4) in an anhydrous ethereal solvent (e.g., diethyl ether or tetrahydrofuran). The reaction is typically performed under an inert atmosphere and at reflux temperature.
- **Work-up and Purification:** After complete reduction, the reaction is carefully quenched with water and a strong base (e.g., sodium hydroxide) to precipitate the aluminum salts. The organic layer is then separated, dried, and the solvent is removed under reduced pressure.

The crude product is purified by distillation or column chromatography to yield pure **2-Ethylazepane**.

Figure 1. Synthetic pathway to 2-Ethylazepane via Beckmann rearrangement.



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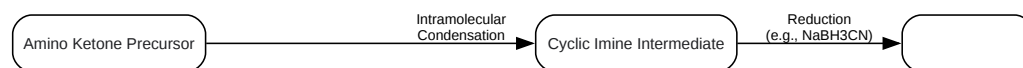
Figure 1. Synthetic pathway to **2-Ethylazepane** via Beckmann rearrangement.

Reductive amination offers a more direct route to amines from carbonyl compounds. In the context of **2-Ethylazepane** synthesis, this could involve the reaction of a suitable amino ketone with a reducing agent.[1][2]

Experimental Protocol: A General Procedure for the Synthesis of **2-Ethylazepane** via Intramolecular Reductive Amination

- **Precursor Synthesis:** A suitable open-chain amino ketone precursor, such as 1-aminoheptan-6-one, would be required. This precursor can be synthesized through various multi-step sequences.
- **Intramolecular Cyclization and Reduction:** The amino ketone is subjected to conditions that promote intramolecular imine formation, followed by in-situ reduction. A common reducing agent for this transformation is sodium cyanoborohydride (NaBH_3CN) or sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) in a suitable solvent like methanol or dichloroethane, often with the addition of a catalytic amount of acid.
- **Work-up and Purification:** The reaction mixture is worked up by quenching the excess reducing agent and adjusting the pH. The product is then extracted into an organic solvent, dried, and purified by distillation or chromatography.

Figure 2. Synthesis of 2-Ethylazepane via intramolecular reductive amination.



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Figure 2. Synthesis of **2-Ethylazepane** via intramolecular reductive amination.

Spectroscopic Characterization

The structural elucidation of **2-Ethylazepane** relies on a combination of spectroscopic techniques. The following sections detail the expected spectral data.

- **¹H NMR Spectroscopy:** The proton NMR spectrum of **2-Ethylazepane** is expected to show a complex pattern of signals in the aliphatic region. The protons on the carbon adjacent to the nitrogen atom (C2 and C7) will be deshielded and appear at a lower field compared to the other methylene protons of the ring. The ethyl group will exhibit a characteristic triplet for the methyl protons and a quartet for the methylene protons, with coupling to each other.
- **¹³C NMR Spectroscopy:** The carbon NMR spectrum will display distinct signals for each of the eight carbon atoms in the molecule, unless there is accidental chemical shift equivalence. The carbons bonded to the nitrogen (C2 and C7) will be shifted downfield. The chemical shifts of the carbons in the ethyl group and the azepane ring will be in the typical aliphatic region.

The mass spectrum of **2-Ethylazepane**, typically obtained by electron ionization (EI), will show a molecular ion peak (M⁺) corresponding to its molecular weight. The fragmentation pattern is expected to be characteristic of aliphatic amines, with common fragmentation pathways including the loss of the ethyl group or cleavage of the azepane ring.^{[3][4]}

Potential Pharmacological Significance

While specific pharmacological data for **2-Ethylazepane** is not extensively documented, the azepane scaffold is present in numerous compounds with diverse biological activities.

Derivatives of 2-alkylazepanes have been investigated for their potential as:

- **Enzyme Inhibitors:** The conformational flexibility of the azepane ring can be exploited to design potent and selective enzyme inhibitors.
- **Receptor Ligands:** Azepane derivatives can be tailored to interact with specific G-protein coupled receptors (GPCRs) or ion channels, making them valuable leads in neuroscience and cardiovascular research.
- **Antimicrobial Agents:** Functionalized azepanes have shown promise as antibacterial and antifungal agents.

The ethyl group at the 2-position of **2-Ethylazepane** provides a handle for further synthetic modifications, allowing for the generation of a library of derivatives for biological screening.

Safety and Handling

As with all chemicals, **2-Ethylazepane** should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. Based on the general toxicological profile of saturated aliphatic amines, the following hazards should be considered^{[5][6][7][8]}:

- **Irritation:** Aliphatic amines can be irritating to the skin, eyes, and respiratory tract.
- **Toxicity:** Inhalation, ingestion, or dermal absorption may be harmful.

Recommended Personal Protective Equipment (PPE):

- Safety goggles or a face shield
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat or chemical-resistant apron

In case of exposure, immediate medical attention should be sought. A material safety data sheet (MSDS) should be consulted for detailed safety information before handling this compound.

Conclusion

2-Ethylazepane is a foundational molecule within the broader class of azepane derivatives. Its straightforward molecular formula and weight, combined with accessible synthetic routes, make it a valuable building block for medicinal chemistry and drug discovery programs. The potential for diverse functionalization at the ethyl group and the nitrogen atom opens up avenues for the creation of novel compounds with a wide range of potential therapeutic applications. This technical guide provides the essential information for researchers to confidently synthesize, characterize, and utilize **2-Ethylazepane** in their scientific endeavors.

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